

CAS number and molecular weight of 1-Boc-pyrrolidine-3-carboxylic acid

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Compound of Interest

Compound Name: 1-Boc-pyrrolidine-3-carboxylic acid

Cat. No.: B054565

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In-Depth Technical Guide: 1-Boc-pyrrolidine-3-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1-Boc-pyrrolidine-3-carboxylic acid**, a heterocyclic compound widely utilized as a building block in medicinal chemistry and drug discovery. This document outlines its chemical properties, and stereoisomeric forms, and provides a representative synthetic workflow.

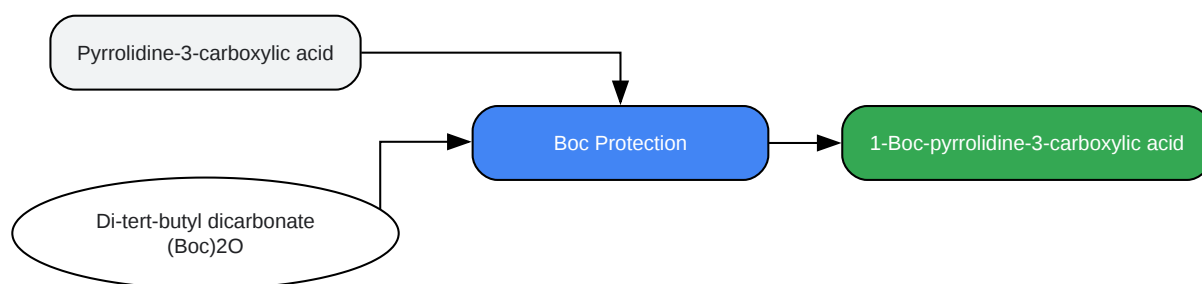
Physicochemical Properties

1-Boc-pyrrolidine-3-carboxylic acid is a proline derivative protected at the nitrogen atom by a tert-butyloxycarbonyl (Boc) group. This protecting group strategy is common in peptide synthesis and the construction of complex organic molecules. The compound exists as a racemic mixture and as individual (R) and (S) enantiomers, each with distinct properties and applications.

Property	Value	Citations
Molecular Formula	C10H17NO4	[1][2]
Molecular Weight	215.25 g/mol	[1][3][4]
CAS Number	59378-75-5 (racemate)	[1][2][3][5][6]
72925-16-7 ((R)-enantiomer)		
140148-70-5 ((S)-enantiomer)	[4]	
Appearance	Powder	
Melting Point	133-138 °C (racemate)	[3]
138-143 °C ((R)-enantiomer)		
140-145 °C ((S)-enantiomer)		

Synthetic Workflow

The synthesis of **1-Boc-pyrrolidine-3-carboxylic acid** is a fundamental process for its application as a versatile building block. The following diagram illustrates a common synthetic route.



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Caption: Synthetic pathway for **1-Boc-pyrrolidine-3-carboxylic acid**.

Experimental Protocol: Boc Protection of Pyrrolidine-3-carboxylic acid

This protocol describes a general procedure for the synthesis of **1-Boc-pyrrolidine-3-carboxylic acid** from pyrrolidine-3-carboxylic acid.

Materials:

- Pyrrolidine-3-carboxylic acid
- Di-tert-butyl dicarbonate ((Boc)₂O)
- Sodium hydroxide (NaOH)
- Dioxane
- Water
- Ethyl acetate
- Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

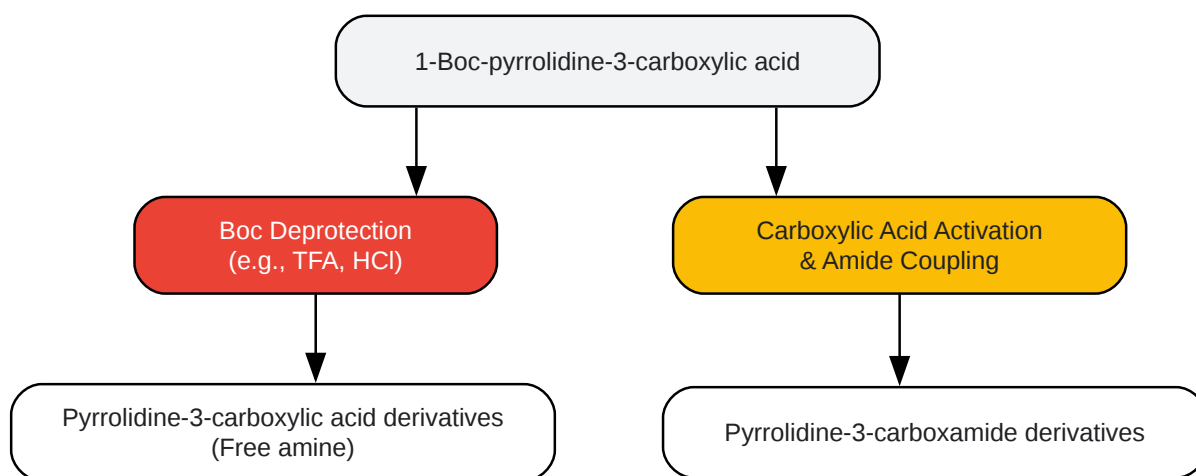
Procedure:

- **Dissolution:** Dissolve pyrrolidine-3-carboxylic acid in an aqueous solution of sodium hydroxide.
- **Reaction Mixture:** Add a solution of di-tert-butyl dicarbonate in dioxane to the reaction mixture.
- **Reaction Conditions:** Stir the mixture vigorously at room temperature for 12-24 hours.
- **Work-up:**

- Concentrate the reaction mixture under reduced pressure to remove the dioxane.
- Wash the aqueous residue with ethyl acetate to remove any unreacted (Boc)₂O.
- Acidify the aqueous layer to a pH of approximately 2-3 with cold 1N HCl.
- Extraction: Extract the product from the acidified aqueous layer with ethyl acetate (3x).
- Drying and Concentration: Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by recrystallization or column chromatography.

Logical Relationship: Application in Synthesis

1-Boc-pyrrolidine-3-carboxylic acid serves as a crucial starting material or intermediate in the synthesis of more complex molecules, particularly in the development of novel therapeutic agents. Its bifunctional nature, possessing a protected amine and a carboxylic acid, allows for selective chemical modifications.



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Caption: Role as a synthetic intermediate.

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